

Step-by-step protocol for 2-(4-Bromophenyl)-N,N-dimethylethanamine synthesis

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)-N,N-dimethylethanamine

CAS No.: 15221-61-1

Cat. No.: B1278134

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Technical Overview: 4-Bromo-N,N-Dimethylphenethylamine

Introduction: Medicinal Chemistry & SAR Context

2-(4-Bromophenyl)-N,N-dimethylethanamine is a halogenated derivative of N,N-dimethylphenethylamine (N,N-DMPEA). In drug discovery, the phenethylamine scaffold is a privileged structure, serving as the backbone for numerous endogenous neurotransmitters (dopamine, norepinephrine) and exogenous ligands.

Structure-Activity Relationship (SAR) Insights:

- **Para-Halogenation:** The addition of a bromine atom at the 4-position (para) of the phenyl ring typically increases lipophilicity and can significantly alter the compound's affinity for serotonergic (5-HT) receptors. In similar series (e.g., halogenated amphetamines), para-substitution is often correlated with increased potency and, in some cases, neurotoxicity.

- **N,N-Dimethylation:** Tertiary amines in this class often exhibit increased blood-brain barrier (BBB) permeability compared to their primary amine counterparts due to enhanced lipophilicity. However, N,N-dimethylation can also alter the metabolic profile, often making the molecule a substrate for Flavin-containing Monooxygenases (FMO) or subject to N-demethylation by Cytochrome P450 enzymes.

Theoretical Synthetic Methodologies (General)

While a specific recipe is not provided, tertiary phenethylamines are chemically accessible through several standard organic transformations. Understanding these pathways is essential for retrosynthetic analysis in a drug design context.

- **Reductive Amination:** A common theoretical approach involves the condensation of a phenylacetaldehyde derivative with dimethylamine, followed by reduction (e.g., using sodium triacetoxyborohydride). This method is favored in medicinal chemistry for its mild conditions.
- **Nucleophilic Substitution:** The reaction of a 2-(4-bromophenyl)ethyl halide (such as a bromide or tosylate) with dimethylamine. This pathway is less atom-economical and prone to elimination side reactions compared to reductive amination.
- **Eschweiler-Clarke Reaction:** The methylation of the corresponding primary amine (4-bromophenethylamine) using formaldehyde and formic acid.

Protocol: Safety & Handling of Novel Phenethylamines

Objective: To establish a safe handling procedure for potentially bioactive and neurotoxic phenethylamine derivatives. **Scope:** Applicable to all researchers handling halogenated phenethylamines with unknown toxicological profiles.

Risk Assessment:

- **Hazard Class:** Treat as High Potency Active Pharmaceutical Ingredient (HPAPI) until proven otherwise.
- **Potential Routes of Entry:** Inhalation, skin absorption, ingestion.

- **Specific Risks:** Halogenated phenethylamines have been associated with serotonergic neurotoxicity in animal models.

Step-by-Step Handling Protocol:

- **Engineering Controls:**
 - All handling of the solid substance must be performed inside a certified chemical fume hood or a glovebox.
 - Ensure the fume hood is operating at a face velocity of 100 fpm (0.5 m/s).
- **Personal Protective Equipment (PPE):**
 - **Hands:** Double nitrile gloves (minimum thickness 0.11 mm). Change outer gloves immediately upon contamination.
 - **Body:** Tyvek lab coat or chemical-resistant apron over a standard cotton lab coat.
 - **Eyes:** Chemical splash goggles.
 - **Respiratory:** If working outside a glovebox with powders, use a P100 respirator or a Powered Air Purifying Respirator (PAPR).
- **Decontamination:**
 - Wipe down all work surfaces with a 10% bleach solution (to oxidize potential residues) followed by water and ethanol.
 - Dispose of all solid waste in designated hazardous waste containers labeled "Toxic Organic Solid."

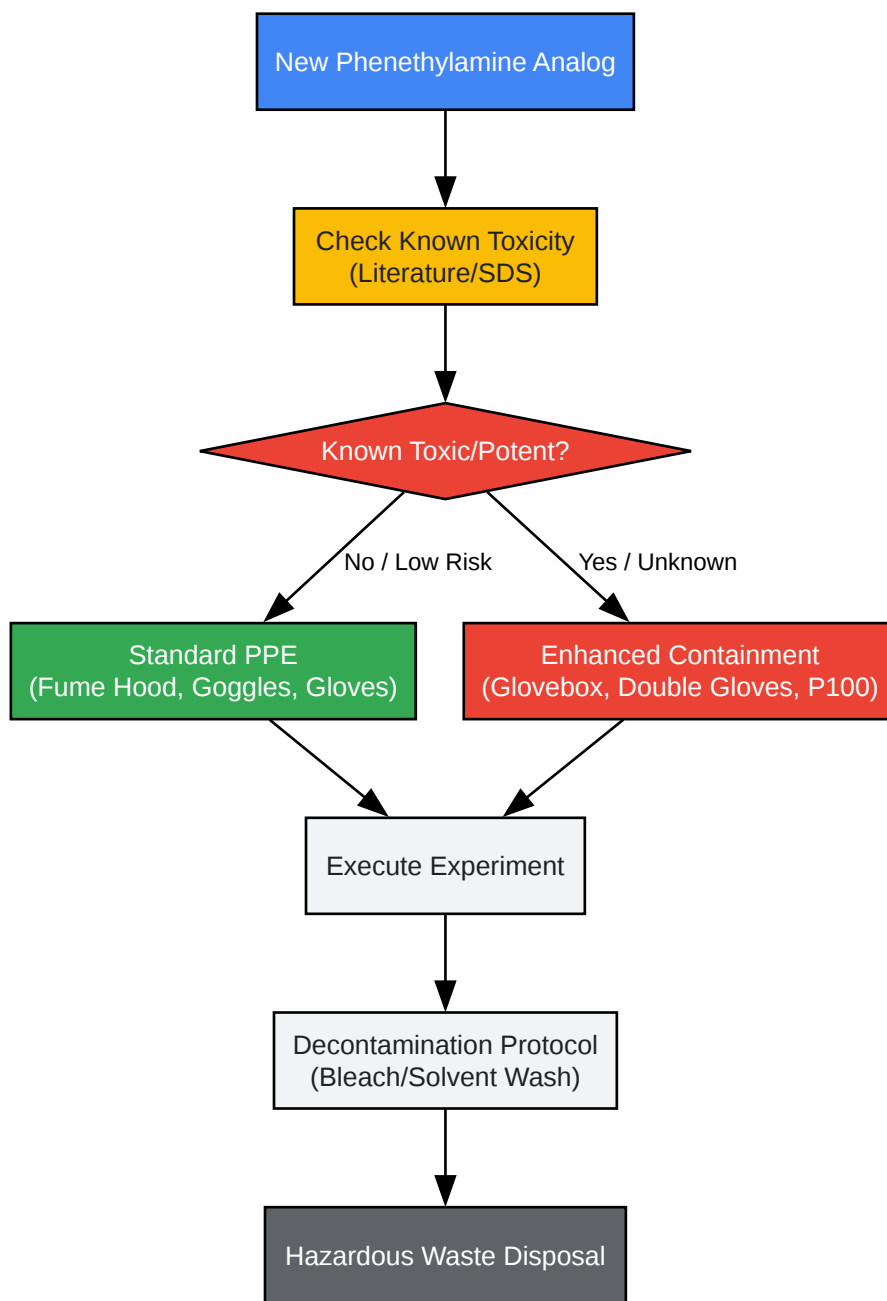
Application Note: Analytical Characterization

Verifying the identity of the compound is critical. The following data patterns are theoretically expected for **2-(4-Bromophenyl)-N,N-dimethylethanamine**.

Technique	Parameter	Expected Signal / Observation
1H NMR	Aromatic Region	Two doublets (AA'BB' system) integrating to 2 protons each, characteristic of para-substitution (approx. 7.0–7.5 ppm).
1H NMR	Alkyl Chain	Two triplets integrating to 2 protons each (approx. 2.5–2.8 ppm) corresponding to the -CH ₂ -CH ₂ - linker.
1H NMR	N-Methyl	A singlet integrating to 6 protons (approx. 2.2–2.3 ppm) corresponding to the -N(CH ₃) ₂ group.
LC-MS	Molecular Ion	[M+H] ⁺ peak at m/z ~228/230 (1:1 isotopic ratio due to ⁷⁹ Br/ ⁸¹ Br).
IR	Functional Groups	C-H stretches (2800-3000 cm ⁻¹), absence of N-H stretches (tertiary amine).

Visualization: Safety Decision Workflow

The following diagram outlines the decision process for handling novel phenethylamine derivatives in a research laboratory.



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Caption: Operational workflow for the safety assessment and handling of novel phenethylamine derivatives.

References

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Sources

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